

An In-depth Technical Guide to Triethylsilanol

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Compound of Interest

Compound Name: Triethylsilanol

Cat. No.: B1199358

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This technical guide provides a detailed overview of the fundamental physicochemical properties of **triethylsilanol**, a versatile organosilicon compound. The information is presented to support its application in research, development, and manufacturing environments.

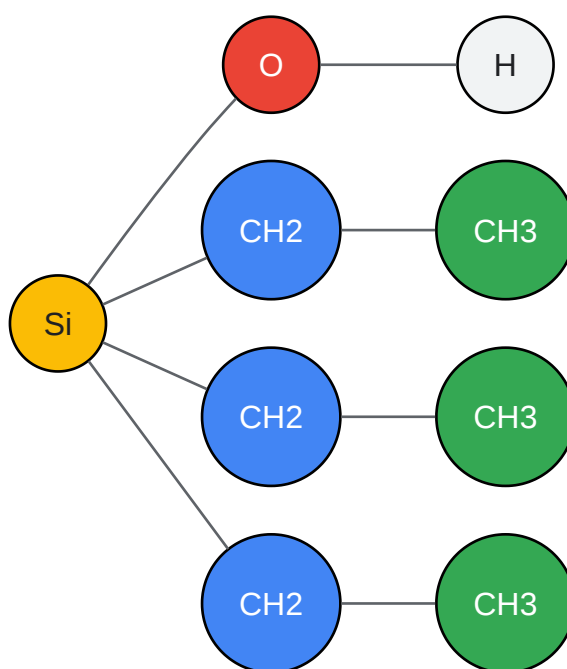
Physicochemical Data Summary

The core molecular properties of **triethylsilanol** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and material characterization.

Parameter	Value	Citations
Molecular Formula	C6H16OSi	[1] [2] [3] [4]
Molecular Weight	132.28 g/mol	[1] [2] [4] [5] [6] [7] [8]
IUPAC Name	triethyl(hydroxy)silane	[1]
CAS Number	597-52-4	[2] [3] [8]
Density	~0.864 g/mL at 25 °C	[6] [8]
Boiling Point	154 - 158 °C	[4] [5] [9]
Refractive Index	~1.433 (at 20 °C)	[4] [5] [8]

Molecular Structure and Connectivity

To facilitate a deeper understanding of its chemical behavior, the following diagram illustrates the logical relationship and bonding of the constituent atoms within the **triethylsilanol** molecule. This visualization is based on its chemical formula and standard bonding principles.



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*Molecular connectivity of **triethylsilanol**.*

Note on Experimental Protocols: Detailed experimental protocols for specific applications of **triethylsilanol** are highly dependent on the context of the study or process. As such, they are not provided in this general technical guide. Researchers should refer to peer-reviewed literature for methodologies relevant to their specific field of inquiry.

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